

Essential Safety and Logistical Information for Handling trans-2-Fluorocyclohexanol

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Compound of Interest

Compound Name: *trans-2-Fluorocyclohexanol*

Cat. No.: *B1313321*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, operation, and disposal of **trans-2-Fluorocyclohexanol** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and minimizing environmental impact.

Hazard Identification and Physicochemical Properties

trans-2-Fluorocyclohexanol is a combustible liquid that is harmful if swallowed, inhaled, or in contact with skin. It is known to cause serious eye and skin irritation and may lead to respiratory irritation. It is also harmful to aquatic life.

Table 1: Physicochemical and Hazard Data for **trans-2-Fluorocyclohexanol**

Property	Value
CAS Number	656-60-0
Molecular Formula	C6H11FO
Molecular Weight	118.15 g/mol
Appearance	Colorless liquid
Boiling Point	60°C at 12 mmHg
Melting Point	21°C
Flash Point	166°C
Density	1.04 g/cm ³
Vapor Pressure	0.571 mmHg at 25°C
Hazard Class	IRRITANT

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **trans-2-Fluorocyclohexanol**. The following table outlines the minimum required PPE.

Table 2: Recommended Personal Protective Equipment

Body Part	Equipment	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure gloves are regularly inspected for signs of degradation or puncture and are changed immediately upon contamination.
Eyes/Face	Safety goggles and face shield	Chemical splash goggles are required at all times. A face shield should be worn over goggles when handling larger quantities or when there is a significant risk of splashing.
Body	Flame-resistant lab coat	A lab coat made of flame-resistant material or 100% cotton is required. ^[1] Synthetic materials should be avoided as they can melt onto the skin in case of a fire. ^[1]
Respiratory	Respirator	Use in a well-ventilated area, preferably a chemical fume hood. ^[1] If engineering controls are not sufficient to maintain exposure below permissible limits, a NIOSH-approved respirator with an organic vapor cartridge is required.
Feet	Closed-toe shoes	Shoes must fully cover the feet.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **trans-2-Fluorocyclohexanol** during a typical laboratory procedure.

Pre-Experiment:

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Fume Hood Preparation: Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
- PPE Donning: Put on all required PPE as detailed in Table 2.
- Spill Kit: Confirm that a spill kit appropriate for flammable and halogenated organic compounds is readily accessible.
- Waste Container: Prepare a designated, labeled waste container for halogenated organic waste.

During Experiment:

- Dispensing: Conduct all dispensing and handling of **trans-2-Fluorocyclohexanol** inside a certified chemical fume hood.
- Heating: If heating is required, use a heating mantle or a sand bath. Never use an open flame.
- Transfer: Use appropriate and clean glassware. Ensure all containers are clearly labeled.
- Monitoring: Continuously monitor the experiment for any signs of unexpected reactions or spills.

Post-Experiment:

- Decontamination: Decontaminate all surfaces and equipment that have come into contact with **trans-2-Fluorocyclohexanol** using an appropriate solvent and cleaning agent.
- Waste Disposal: Dispose of all waste, including contaminated consumables, in the designated halogenated organic waste container.

- PPE Doffing: Remove PPE in the correct order to avoid cross-contamination.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

trans-2-Fluorocyclohexanol is a halogenated organic compound and must be disposed of as hazardous waste.

- Segregation: Do not mix halogenated organic waste with non-halogenated waste.^{[2][3]}
- Container: Collect all **trans-2-Fluorocyclohexanol** waste in a clearly labeled, sealed, and compatible container. The label should include the words "Hazardous Waste" and the chemical name.
- Storage: Store the waste container in a designated satellite accumulation area away from incompatible materials.
- Pickup: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office.

Emergency Procedures

Spill:

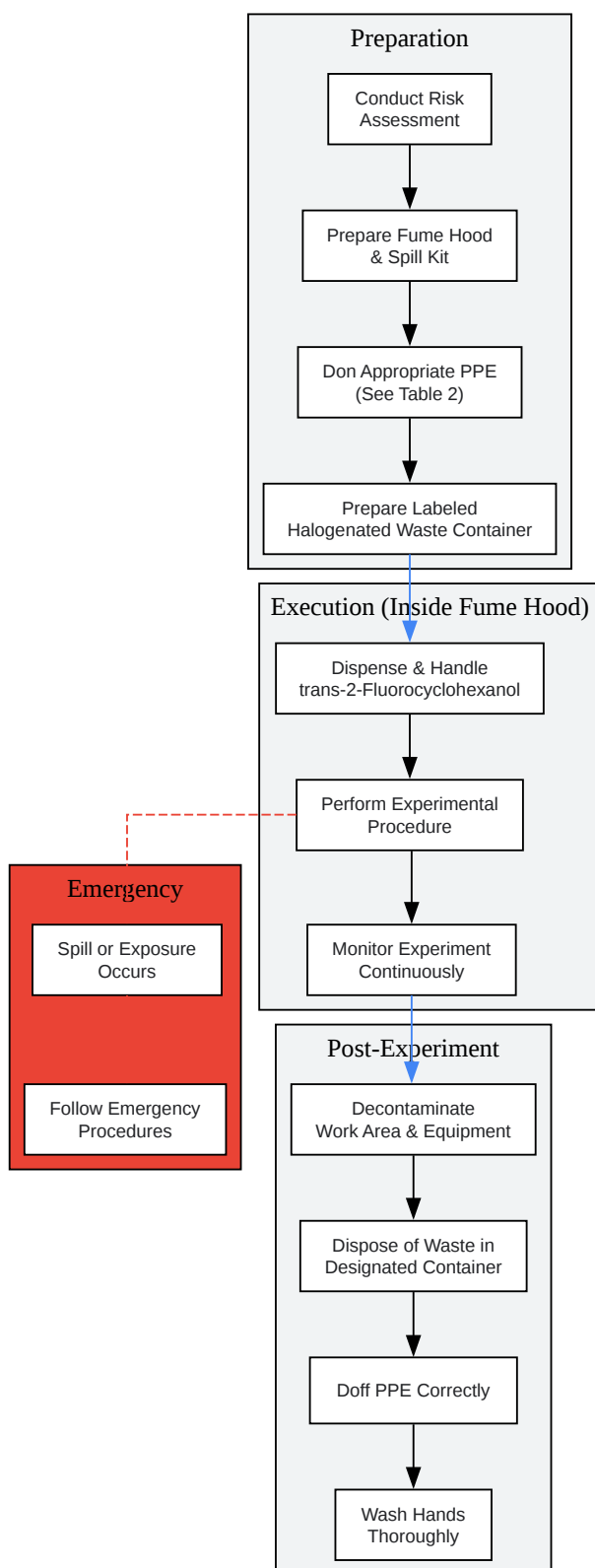
- Small Spill (in fume hood): Absorb the spill with a chemical absorbent. Place the absorbent material in the halogenated organic waste container.
- Large Spill (or outside fume hood): Evacuate the immediate area. Alert others and contact your institution's EHS for emergency response.

Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.

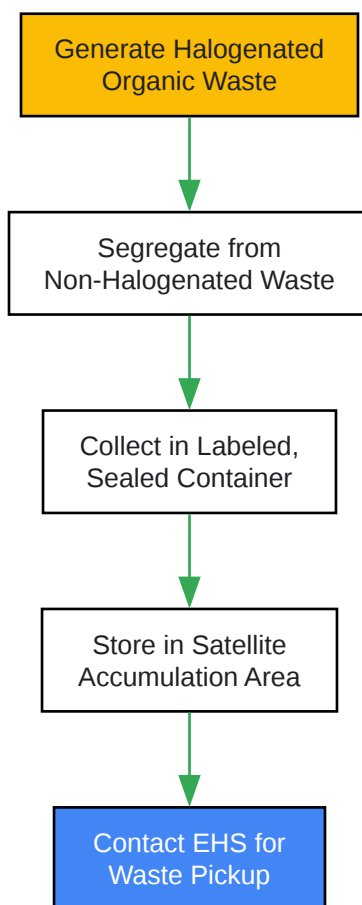
- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Diagrams



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Caption: Workflow for the safe handling of **trans-2-Fluorocyclohexanol**.



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Caption: Disposal plan for **trans-2-Fluorocyclohexanol** waste.

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References

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- 2. 7.2 Organic Solvents [ehs.cornell.edu]
- 3. bucknell.edu [bucknell.edu]

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